3-Chloro-2-methyl-5-nitropyridine safety data sheet (SDS)

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Compound of Interest	
Compound Name:	*3-Chloro-2-methyl-5-nitropyridine*
CAS No.:	*51984-62-4*
Cat. No.:	*B1357394*

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An In-depth Technical Guide to the Safe Handling of **3-Chloro-2-methyl-5-nitropyridine**

Authored for: Researchers, Scientists, and Drug Development Professionals

This document serves as a comprehensive technical guide on the safe handling, storage, and emergency procedures for **3-Chloro-2-methyl-5-nitropyridine** (CAS No. 51984-62-4). As a crucial intermediate in the synthesis of pharmaceuticals and agrochemicals, understanding its hazard profile is paramount for ensuring laboratory safety and experimental integrity.[1] This guide moves beyond a standard Safety Data Sheet (SDS) by providing causal explanations for safety protocols, grounded in established chemical safety principles, to empower researchers with a risk-aware mindset.

Compound Identification and Physicochemical Profile

3-Chloro-2-methyl-5-nitropyridine is a substituted pyridine derivative. Its specific arrangement of functional groups—a halogen, a methyl group, and a nitro group on the pyridine ring—dictates its reactivity and toxicological profile. While specific experimental data

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for this exact isomer is limited in publicly available literature, its properties can be reasonably inferred from closely related isomers and computational models.

Table 1: Physicochemical Properties of Pyridine Derivatives

Property	Value (3-Chloro-2-methyl-5-nitropyridine)	Value (Isomer: 2-Chloro-3-methyl-5-nitropyridine)	Source(s)
CAS Number	**51984-62-4**	**22280-56-4**	**[2]**
Molecular Formula	$C_6H_5ClN_2O_2$	$C_6H_5ClN_2O_2$	[3]
Molecular Weight	172.57 g/mol	172.57 g/mol	[3]
Appearance	Off-white to pale yellow crystalline powder (typical for isomers)	Data not available	[4]
Solubility	Insoluble in water; Soluble in Methanol, Acetone, Methylene Chloride (MDC) (reported for isomers)	Data not available	[4]

| Melting Point | Data not available | 120-123 °C (reported for 5-Chloro-2-nitropyridine) |[4] |

Hazard Assessment and GHS Classification

Due to the absence of specific toxicological studies for **3-Chloro-2-methyl-5-nitropyridine**, a conservative approach is mandated. The hazard classification is based on data from structurally similar compounds, which consistently indicate moderate acute toxicity and significant irritant properties.[3][5][6]

Table 2: GHS Hazard Classification Based on Isomer Data

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Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	**Category 4**	**H302: Harmful if swallowed[4][6][7]**
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[4][6][7]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[4][6][7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[4][6][7]

| Hazardous to the Aquatic Environment, Chronic | Category 3 | H412: Harmful to aquatic life with long lasting effects[4] |

Core Precautionary Statements (P-phrases):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
- P264: Wash hands thoroughly after handling.[4]
- P270: Do not eat, drink or smoke when using this product.[4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[4]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[4][6]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][6]
- P501: Dispose of contents/container to an approved waste disposal plant.[4][5]

Proactive Risk Mitigation: A Multi-Layered Approach

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Effective chemical safety relies on a hierarchical system of controls. This framework prioritizes the most effective measures to minimize risk, with personal protective equipment (PPE) serving as the final barrier of defense.

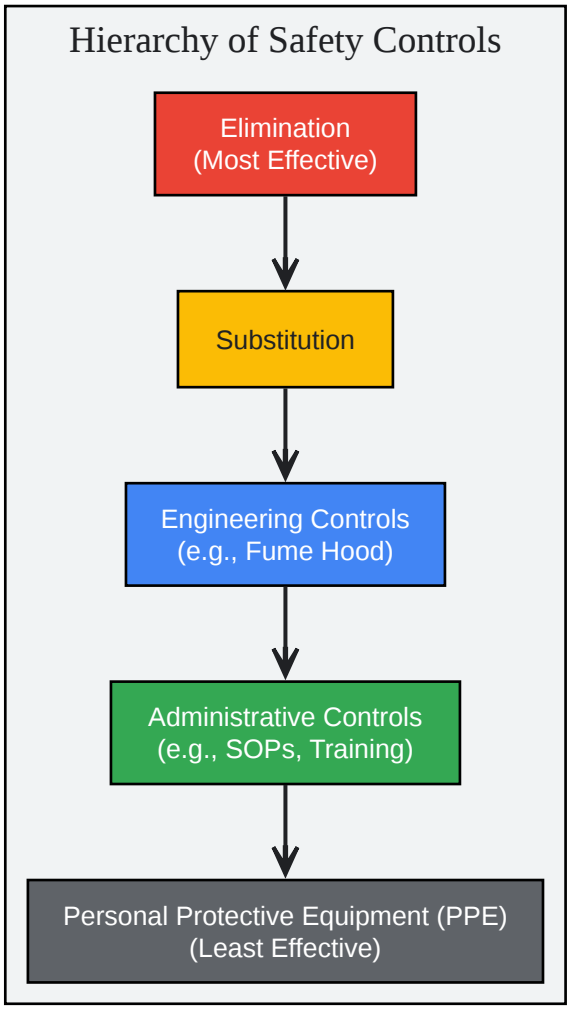

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Figure 1: Hierarchy of controls for mitigating chemical exposure risk.

Engineering Controls: The First Line of Defense

The primary risk from this compound is the inhalation of its dust or aerosolized particles, which can cause respiratory irritation.[4][6]

- Causality: The compound's potential to form airborne dust necessitates that all weighing and transfer operations be conducted within a certified chemical fume hood. The fume hood's

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negative pressure environment contains and exhausts airborne contaminants, preventing them from entering the laboratory's ambient air and the user's breathing zone.

- Protocol:
  - Ensure the chemical fume hood has a current certification and the airflow is verified before starting work.
  - Conduct all manipulations of the solid compound at least 6 inches inside the hood sash.
  - Keep the sash at the lowest practical height to maximize capture velocity.
  - Ensure eyewash stations and safety showers are readily accessible and unobstructed near the work area.[4]

Personal Protective Equipment (PPE): The Essential Barrier

PPE is not a substitute for robust engineering controls but is critical for preventing dermal and ocular exposure.

- Eye and Face Protection: The compound is classified as a serious eye irritant.[4][6]
  - Causality: Direct contact of dust particles with the eyes can cause significant irritation or damage.
  - Protocol: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[7] A face shield should be worn in addition to goggles when there is a risk of splashing or significant dust generation.
- Skin Protection: The compound causes skin irritation.[4][6]
  - Causality: Prolonged or repeated skin contact can lead to local inflammation, redness, and dermatitis. Chlorinated aromatic compounds may also carry a risk of absorption through the skin.
  - Protocol:

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- Wear a flame-retardant lab coat, fully buttoned.
- Use chemically resistant gloves (e.g., nitrile) at all times.
- Inspect gloves for any signs of degradation or puncture before use.
- Remove gloves using the proper technique to avoid contaminating the skin, and wash hands thoroughly with soap and water after handling the compound.[4]

- Respiratory Protection:
  - Causality: While engineering controls should prevent the need for respiratory protection, it may be required in situations of control failure or during large-scale spill clean-up.
  - Protocol: If exposure limits are exceeded or irritation is experienced, use a NIOSH or European Standard EN 149 approved respirator with a particulate filter.[5]

Emergency Response Protocols

Immediate and correct action following an exposure is critical to minimizing harm.

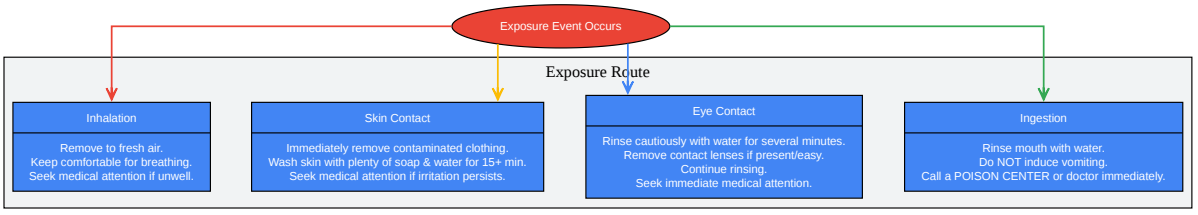

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Figure 2: Decision workflow for first-aid response to exposure.

First-Aid Measures

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- Inhalation: Remove the individual to fresh air and keep them in a position comfortable for breathing.[5][6] If the person feels unwell, call a poison control center or physician.[4][5]
- Skin Contact: Immediately take off all contaminated clothing.[4] Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes.[4][5] If skin irritation persists, seek medical advice.[6]
- Eye Contact: Rinse cautiously and thoroughly with water for several minutes, holding the eyelids open.[5][8] Remove contact lenses if present and easy to do so, and continue rinsing.[5] Seek immediate medical attention as this is a serious eye irritant.[4]
- Ingestion: Rinse the mouth with water.[4][7] Call a poison control center or physician immediately. Do not induce vomiting.[7]

Accidental Release Measures (Spills)

- Protocol for Minor Spills:
  - Evacuate: Alert personnel in the immediate area.
  - Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
  - Contain: Prevent the spill from spreading or entering drains.
  - Personal Protection: Wear appropriate PPE, including respiratory protection if necessary.
  - Clean-up: Carefully sweep up the solid material, avoiding dust generation.[9] Collect the material into a labeled, sealable container for hazardous waste disposal.[4][9]
  - Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water.

Storage and Disposal

- Storage Conditions:
  - Causality: To maintain chemical stability and prevent hazardous reactions, proper storage is essential. The compound is stable under normal conditions but should be kept away

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from incompatible materials.[4][5]

- Protocol: Store in a tightly closed container in a cool, dry, and well-ventilated area.[4][5][8] Store locked up and away from strong oxidizing agents.[4][5]

- Disposal:

  - Causality: As a compound harmful to aquatic life with long-lasting effects, it must not be released into the environment.[4]

  - Protocol: Dispose of the chemical and its container as hazardous waste in accordance with all local, regional, and national regulations.[5][9][10] Do not dispose of it down the drain.

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